

Safety Data for Trifluorophenylacetonitrile Isomers: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,3,5-Trifluorophenylacetonitrile**

Cat. No.: **B1303387**

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **2,3,5-Trifluorophenylacetonitrile** was not publicly available at the time of this writing. The following guide has been compiled using data from SDSs of structurally similar compounds, including other trifluorophenylacetonitrile isomers and related nitriles. This information should be used as a preliminary safety reference only. Researchers, scientists, and drug development professionals are strongly advised to obtain a substance-specific SDS from their chemical supplier and to conduct a thorough risk assessment before handling **2,3,5-Trifluorophenylacetonitrile**.

This guide provides an overview of potential hazards, handling procedures, and emergency protocols associated with trifluorophenylacetonitrile compounds, presented to aid in establishing safe laboratory practices.

Hazard Identification and Classification

Trifluorophenylacetonitrile isomers are generally classified as hazardous materials. Based on data for analogous compounds, the primary hazards are associated with acute toxicity.

GHS Hazard Statements for Analogous Compounds:

- H301/H302: Toxic or Harmful if swallowed.[[1](#)][[2](#)]
- H311/H312: Toxic or Harmful in contact with skin.[[1](#)][[2](#)][[3](#)]
- H315: Causes skin irritation.[[1](#)][[2](#)]

- H319: Causes serious eye irritation.[1][2]
- H331/H332: Toxic or Harmful if inhaled.[1][2]
- H335: May cause respiratory irritation.[1][2]

Signal Word: Danger[1]

Hazard Pictograms:

- GHS06: Skull and crossbones (for acute toxicity)

Physical and Chemical Properties

Quantitative data for **2,3,5-Trifluorophenylacetonitrile** is not readily available. The following table presents data for a closely related isomer, 2,4,5-Trifluorophenylacetonitrile, to provide an estimate of its physical and chemical properties.

| Property | Value (for 2,4,5-Trifluorophenylacetonitrile) |
|-------------------|--|
| Molecular Formula | C ₈ H ₄ F ₃ N |
| Molecular Weight | 171.12 g/mol [3] |
| Appearance | Clear, colorless to almost colorless liquid[3] |
| CAS Number | 220141-74-2[3] |

Toxicological Information

Detailed toxicological studies for **2,3,5-Trifluorophenylacetonitrile** are not available. The toxicological profile is anticipated to be similar to other nitriles, which can release cyanide upon metabolism. The primary routes of exposure are inhalation, ingestion, and skin contact.

| Exposure Route | Potential Health Effects (Based on Analogous Compounds) |
|----------------|---|
| Inhalation | Toxic or harmful; may cause respiratory irritation. [1] [2] |
| Skin Contact | Toxic or harmful; causes skin irritation. [1] [2] [3] |
| Eye Contact | Causes serious eye irritation. [1] [2] |
| Ingestion | Toxic or harmful. [1] [2] |

Symptoms of overexposure may include irritation to the skin, eyes, and respiratory tract. In severe cases of poisoning, symptoms could include nausea, vomiting, and unconsciousness.

[\[1\]](#)

Handling and Storage

Safe handling and storage are crucial to minimize exposure risk.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)[\[4\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

Storage:

- Store in a cool, well-ventilated area.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)

- Store away from incompatible materials such as strong oxidizing agents and strong acids.[1]

First-Aid and Emergency Procedures

In case of exposure, immediate medical attention is required.[1]

| Exposure | First-Aid Measures (Based on Analogous Compounds) |
|--------------|--|
| Inhalation | Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2] |
| Skin Contact | Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[2] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.[2] |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician immediately.[2] |

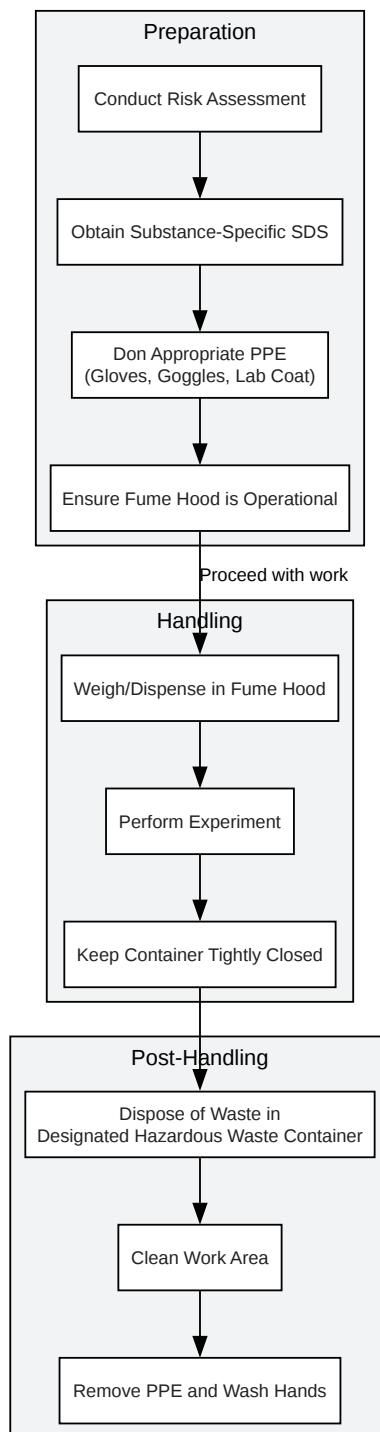
Fire-Fighting Measures:

- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific hazards: In a fire, toxic fumes may be emitted, including carbon monoxide, carbon dioxide, nitrogen oxides, hydrogen cyanide, and hydrogen fluoride.[1]
- Protective equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Experimental Protocols and Workflows

The following diagrams illustrate generalized workflows for handling and responding to incidents involving trifluorophenylacetonitrile compounds.

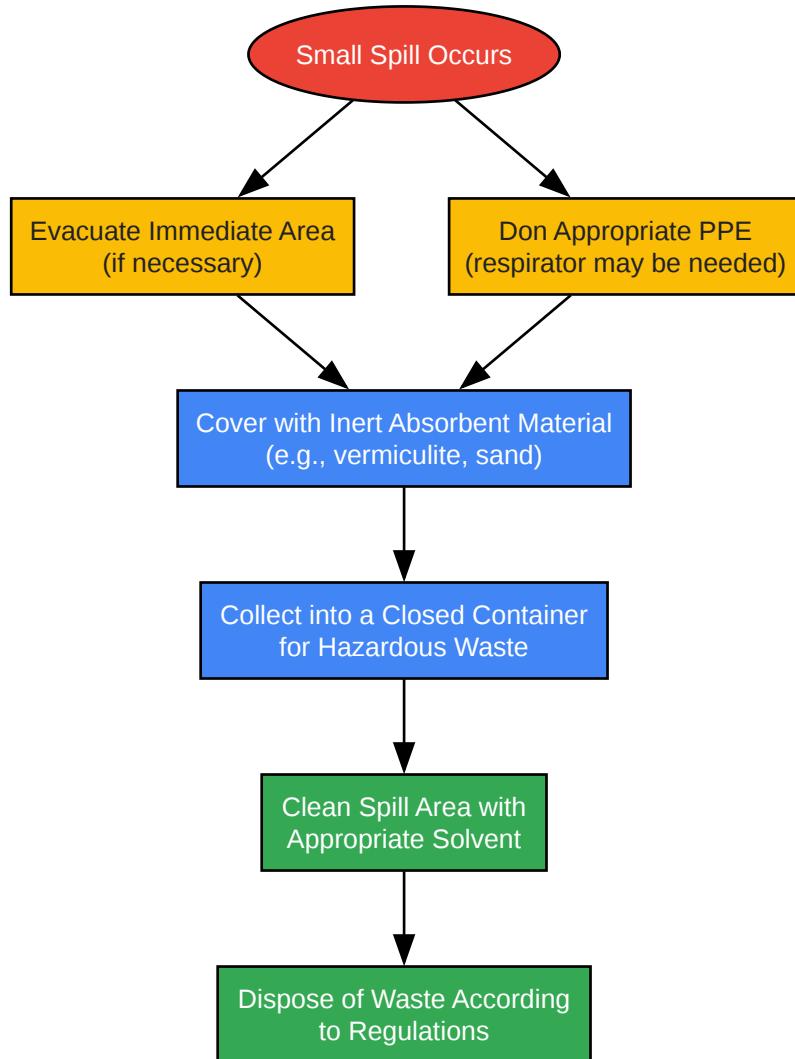
General Handling Workflow for Trifluorophenylacetonitriles



[Click to download full resolution via product page](#)

Caption: General laboratory workflow for handling trifluorophenylacetonitriles.

Emergency Response for a Small Spill

[Click to download full resolution via product page](#)

Caption: Emergency response workflow for a small chemical spill.

This guide is intended to promote a culture of safety and preparedness. Always prioritize obtaining the official Safety Data Sheet for any chemical before use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. angenechemical.com [angenechemical.com]
- 3. 2,4,5-Trifluorophenylacetonitrile (220141-74-2) for sale [vulcanchem.com]
- 4. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Safety Data for Trifluorophenylacetonitrile Isomers: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1303387#2-3-5-trifluorophenylacetonitrile-safety-data-sheet-sds-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com